

An In-depth Technical Guide to 1,2,3,4-Tetrachlorobutane

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Compound of Interest

Compound Name: **1,2,3,4-TETRACHLOROBUTANE**

Cat. No.: **B3068455**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,2,3,4-tetrachlorobutane**, a chlorinated hydrocarbon of interest in various chemical and research applications. This document details its chemical identity, physicochemical properties, synthesis protocols, and analytical methodologies.

Chemical Identification

- IUPAC Name: **1,2,3,4-tetrachlorobutane**[\[1\]](#)[\[2\]](#)
- CAS Number: 3405-32-1[\[1\]](#)[\[3\]](#)[\[4\]](#)

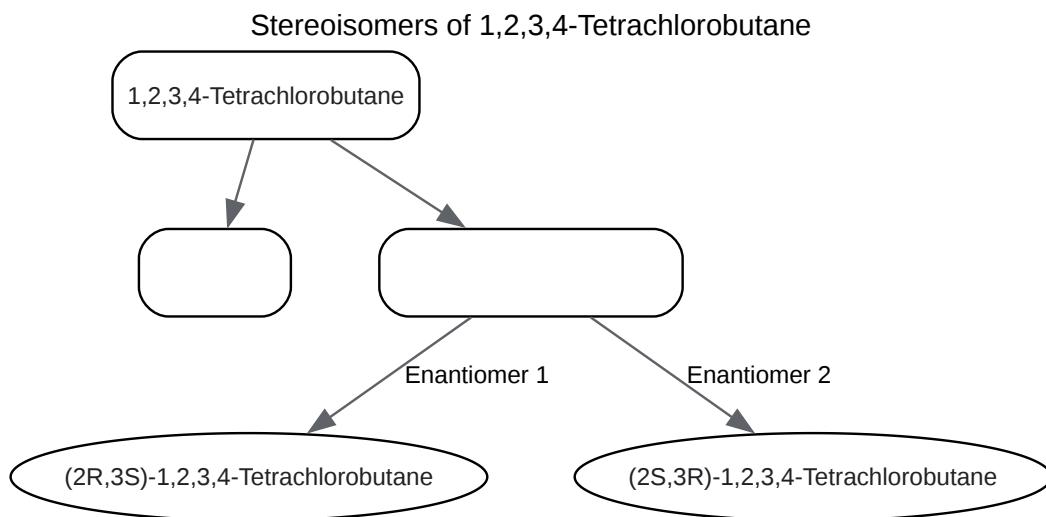
Physicochemical Properties

The following table summarizes the key physical and chemical properties of **1,2,3,4-tetrachlorobutane**.

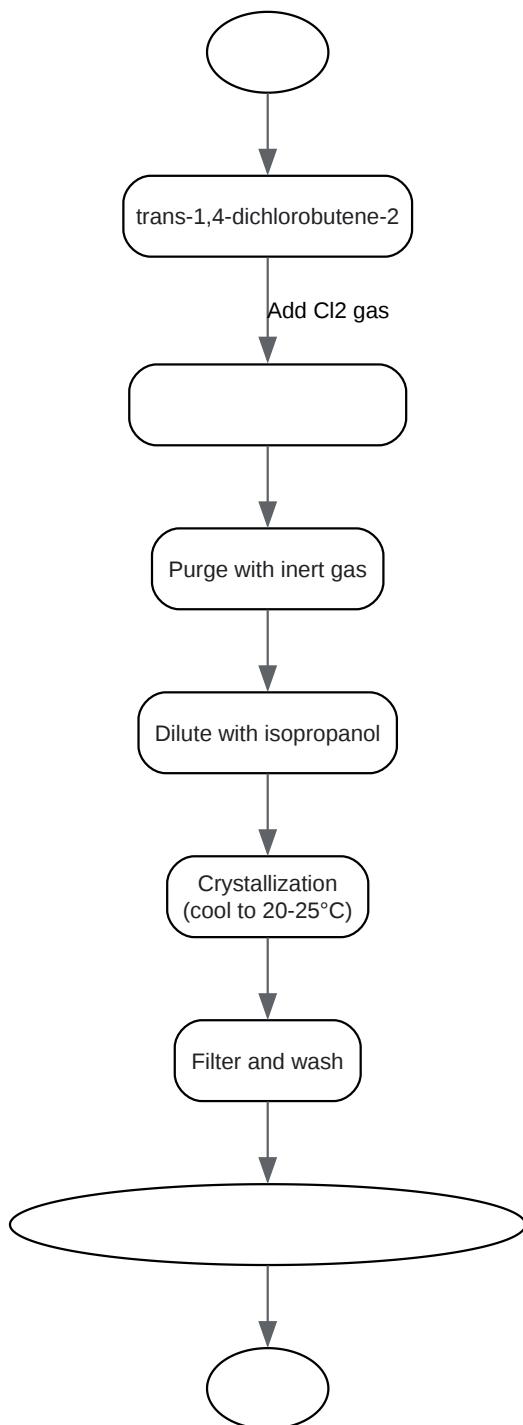
Property	Value	Source
Molecular Formula	C4H6Cl4	[1] [3] [5]
Molecular Weight	195.9 g/mol	[1]
Melting Point	73-74 °C (meso form)	[1] [5]
Boiling Point	191.03°C (estimate)	[3] [6]
Density	1.4068 g/cm ³ at 20 °C	[5]
LogP	2.67880	[3] [6]
Exact Mass	195.919411	[3]
Refractive Index	1.4865 (estimate)	[3] [6]

Stereoisomerism

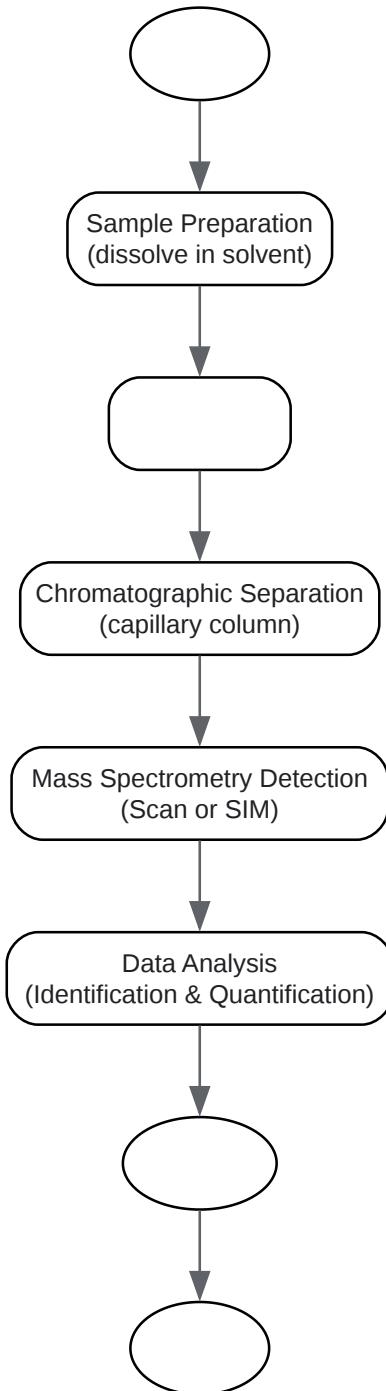
1,2,3,4-Tetrachlorobutane exists as multiple stereoisomers, including a meso form and a pair of enantiomers (dl-form). The meso form possesses a plane of symmetry and is achiral, while the enantiomers are chiral and optically active.[\[1\]](#) The distinct physical properties of these stereoisomers, such as melting point, are notable, with the meso form having a significantly higher melting point (approximately 73°C) compared to the dl-form, which is a liquid at room temperature.[\[1\]](#)[\[7\]](#)



Synthesis Workflow for meso-1,2,3,4-Tetrachlorobutane



GC-MS Analytical Workflow for 1,2,3,4-Tetrachlorobutane

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